

Physicochemical Properties of Hexyl Crotonate: A Technical Guide

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Compound of Interest

Compound Name: *Hexyl crotonate*

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Abstract

Hexyl crotonate, also known as hexyl (E)-but-2-enoate, is an ester recognized for its characteristic fruity, green, and apple-like aroma.^[1] This technical guide provides a comprehensive overview of the core physicochemical properties of **hexyl crotonate**. The information presented herein is intended to support research, development, and quality control activities involving this compound. This document details key physical and chemical data, presents standardized experimental protocols for their determination, and includes a logical workflow for property analysis.

Chemical Identity

- IUPAC Name: hexyl but-2-enoate^[1]
- Synonyms: Hexyl (E)-crotonate, (E)-2-Butenoic acid hexyl ester, trans-**Hexyl crotonate**^{[2][3]}
- Molecular Formula: C₁₀H₁₈O₂^{[1][2]}
- Molecular Weight: 170.25 g/mol ^[1]
- CAS Registry Number: 19089-92-0, 1617-25-0 (Both numbers are reported for the (E)-isomer)^{[1][2]}

- Appearance: Colorless to pale yellow clear liquid.[3]

Physicochemical Data

The quantitative physicochemical properties of **hexyl crotonate** are summarized in the table below for easy reference and comparison.

Property	Value	Units	Conditions
Molecular Weight	170.25	g/mol	-
Boiling Point	213 - 220	°C	at 760 mmHg
Density	0.880 - 0.895	g/cm ³	at 25 °C
Refractive Index (nD)	1.428 - 1.449	-	at 20 °C
Flash Point	88.89 - 89.4	°C	Closed Cup
Vapor Pressure	0.146	mmHg	at 25 °C
Water Solubility	52.1 (estimated)	mg/L	at 25 °C
Solubility	Insoluble in water and propylene glycol; Soluble in ethanol and most fixed oils.	-	-

References for the data can be found in the search results.[1][2][3][4]

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties of liquid esters such as **hexyl crotonate** are provided below.

Determination of Boiling Point (Thiele Tube Method)

This method is suitable for determining the boiling point of small quantities of a liquid.

Apparatus:

- Thiele tube
- Thermometer (0-250 °C)
- Capillary tube (sealed at one end)
- Small test tube
- Rubber band or wire for attachment
- Heating mantle or Bunsen burner
- Heat transfer fluid (e.g., mineral oil)

Procedure:

- Fill the Thiele tube with a suitable heat transfer fluid to just above the side arm.
- Add a few milliliters of **hexyl crotonate** to the small test tube.
- Place the capillary tube, with the sealed end uppermost, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- Immerse the assembly in the Thiele tube, with the heat transfer fluid level above the sample but below the opening of the test tube.
- Gently heat the side arm of the Thiele tube.^[5]
- As the temperature rises, a slow stream of bubbles will emerge from the open end of the capillary tube.
- Continue gentle heating until a continuous and rapid stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.

- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.[5] Record this temperature.
- Record the atmospheric pressure at the time of the experiment.

Determination of Density (Pycnometer Method)

A pycnometer is a flask with a specific volume used for the accurate determination of the density of a liquid.[6]

Apparatus:

- Pycnometer (e.g., 10 mL or 25 mL)
- Analytical balance (accurate to ± 0.0001 g)
- Thermometer
- Water bath

Procedure:

- Thoroughly clean and dry the pycnometer.
- Determine and record the mass of the empty, dry pycnometer (m_1).
- Fill the pycnometer with distilled water and place it in a constant temperature water bath until it reaches thermal equilibrium (e.g., 25 °C).
- Ensure the pycnometer is completely full, with no air bubbles. Dry the outside of the pycnometer and weigh it (m_2).
- Empty and dry the pycnometer.
- Fill the pycnometer with **hexyl crotonate** and bring it to the same temperature in the water bath.
- Dry the exterior and weigh the filled pycnometer (m_3).

- The density of **hexyl crotonate** (ρ) is calculated using the following formula: $\rho = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$ where ρ_{water} is the density of water at the experimental temperature.

Determination of Refractive Index (Abbe Refractometer)

An Abbe refractometer is a common instrument for measuring the refractive index of liquids.[7]

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper or pipette
- Soft lens tissue
- Solvent for cleaning (e.g., ethanol or acetone)

Procedure:

- Turn on the refractometer and the light source.
- Circulate water from the constant temperature bath through the prisms of the refractometer to maintain a constant temperature (e.g., 20 °C).
- Clean the surfaces of the measuring and illuminating prisms with a soft tissue and a suitable solvent.[7]
- Using a dropper, apply a few drops of **hexyl crotonate** to the surface of the lower prism.[8]
- Close the prisms carefully.
- Look through the eyepiece and adjust the coarse adjustment knob until the field of view is divided into a light and a dark section.
- Sharpen the boundary line between the light and dark sections using the dispersion correction knob.

- Use the fine adjustment knob to center the boundary line exactly on the crosshairs of the eyepiece.[8]
- Read the refractive index value from the scale.

Determination of Solubility

A general procedure to estimate the solubility of an ester in water is as follows:

Apparatus:

- Test tubes or vials with screw caps
- Pipettes
- Vortex mixer or shaker
- Analytical balance

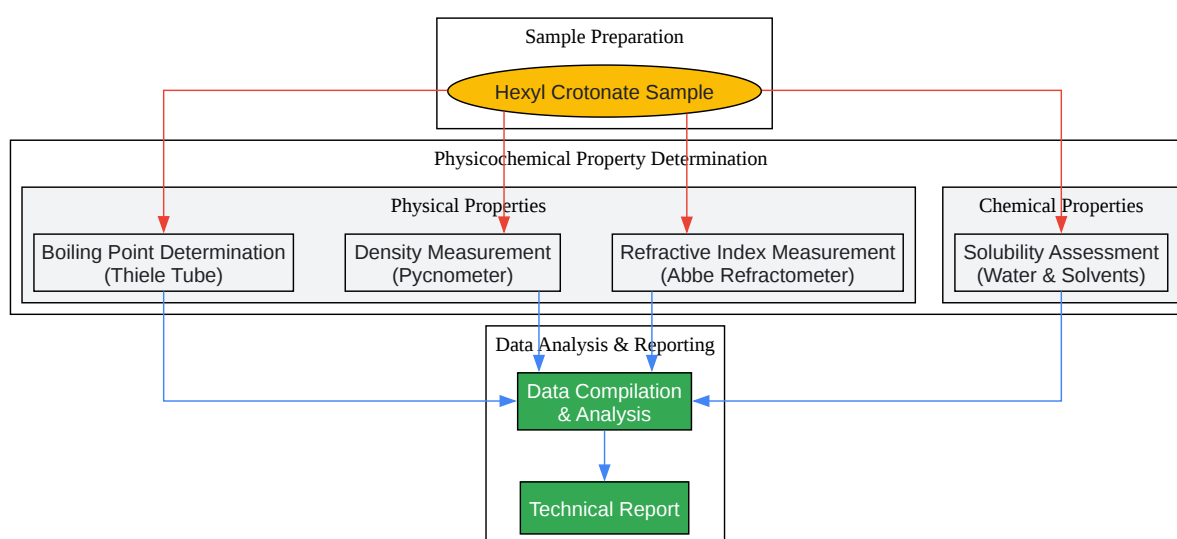
Procedure:

- Prepare a series of test tubes or vials.
- To each tube, add a known volume of distilled water (e.g., 10 mL).
- Add progressively increasing, accurately weighed amounts of **hexyl crotonate** to each tube.
- Seal the tubes and agitate them vigorously using a vortex mixer or shaker for a prolonged period (e.g., 24 hours) at a constant temperature to ensure equilibrium is reached.
- After agitation, allow the tubes to stand undisturbed to permit any undissolved ester to separate.
- Visually inspect the tubes for the presence of a separate phase (undissolved liquid). The solubility lies between the concentration of the highest concentration clear solution and the lowest concentration solution showing phase separation.
- For a more quantitative determination, the aqueous phase of the saturated solution can be carefully separated and analyzed by a suitable technique (e.g., gas chromatography) to

determine the concentration of dissolved **hexyl crotonate**.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the physicochemical properties of **hexyl crotonate**.



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Fig. 1: Workflow for Physicochemical Property Determination.

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